

4-Bromo-1-chloro-2-ethylbenzene IUPAC name and synonyms

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Compound of Interest

Compound Name: 4-Bromo-1-chloro-2-ethylbenzene

Cat. No.: B1519923

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An In-depth Technical Guide to 4-Bromo-1-chloro-2-ethylbenzene

This technical guide provides comprehensive information on **4-Bromo-1-chloro-2-ethylbenzene**, including its nomenclature, chemical and physical properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic workflow. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

IUPAC Name and Synonyms

The unequivocally recognized IUPAC name for the compound is **4-bromo-1-chloro-2-ethylbenzene**[\[1\]](#)[\[2\]](#)[\[3\]](#).

The compound is also known by a variety of synonyms, which are listed below:

- 5-Bromo-2-chloroethylbenzene[\[1\]](#)[\[3\]](#)
- Benzene, 4-bromo-1-chloro-2-ethyl-[\[1\]](#)[\[4\]](#)
- 4-bromo-1-chloro-2-ethyl benzene[\[1\]](#)[\[3\]](#)
- 4-Bromo-1-chloro-2-ethyl-benzene[\[1\]](#)[\[3\]](#)
- 1-Bromo-4-chloro-3-ethylbenzene[\[4\]](#)

- AKOS016000232[1]
- CS-0296578[1]
- DTXCID20607954[1]
- DTXSID90657204[1]
- E89498[1]
- EN300-112057[1]
- F037719[1]
- ILQNJGBEXZUYOI-UHFFFAOYSA-N[1]
- MFCD00672954[1]
- PS-11894[1]
- RefChem:290469[1]
- SCHEMBL29426994[1]
- SCHEMBL43286[1]
- SY064862[1]

Quantitative Data

The key physical and chemical properties of **4-Bromo-1-chloro-2-ethylbenzene** are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers

Identifier	Value	Reference
CAS Number	289039-22-1	[1]
PubChem CID	44119401	[1]
Molecular Formula	C ₈ H ₈ BrCl	[1][5]
Molecular Weight	219.51 g/mol	[5]
InChI Key	ILQNJGBEXZUYOI-UHFFFAOYSA-N	[1]
Canonical SMILES	<chem>CCC1=C(C=CC(=C1)Br)Cl</chem>	[1]

Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	Clear, colorless liquid	[2][5][6]
Purity	≥95% - ≥98.0%	[2][5]
Boiling Point	235.1 °C at 760 mmHg	[4]
Density	1.459 g/cm ³	[4]
Refractive Index	1.5650-1.5690 @ 20 °C	[2]
Flash Point	116.2 °C	[4]
Vapor Pressure	0.0778 mmHg at 25°C	[4]
XLogP3	3.66490	[4]

Experimental Protocol: Synthesis of 4-Bromo-1-chloro-2-ethylbenzene

The synthesis of **4-Bromo-1-chloro-2-ethylbenzene** can be achieved via the electrophilic bromination of 1-chloro-2-ethylbenzene. The ethyl group is an ortho-, para-director and the chloro group is also an ortho-, para-director. In this case, the para position to the ethyl group

and meta to the chloro group is the most sterically accessible and electronically favorable position for substitution.

Materials:

- 1-Chloro-2-ethylbenzene
- N-Bromosuccinimide (NBS)
- Concentrated Sulfuric Acid (H_2SO_4)
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Hexane and Ethyl acetate for chromatography

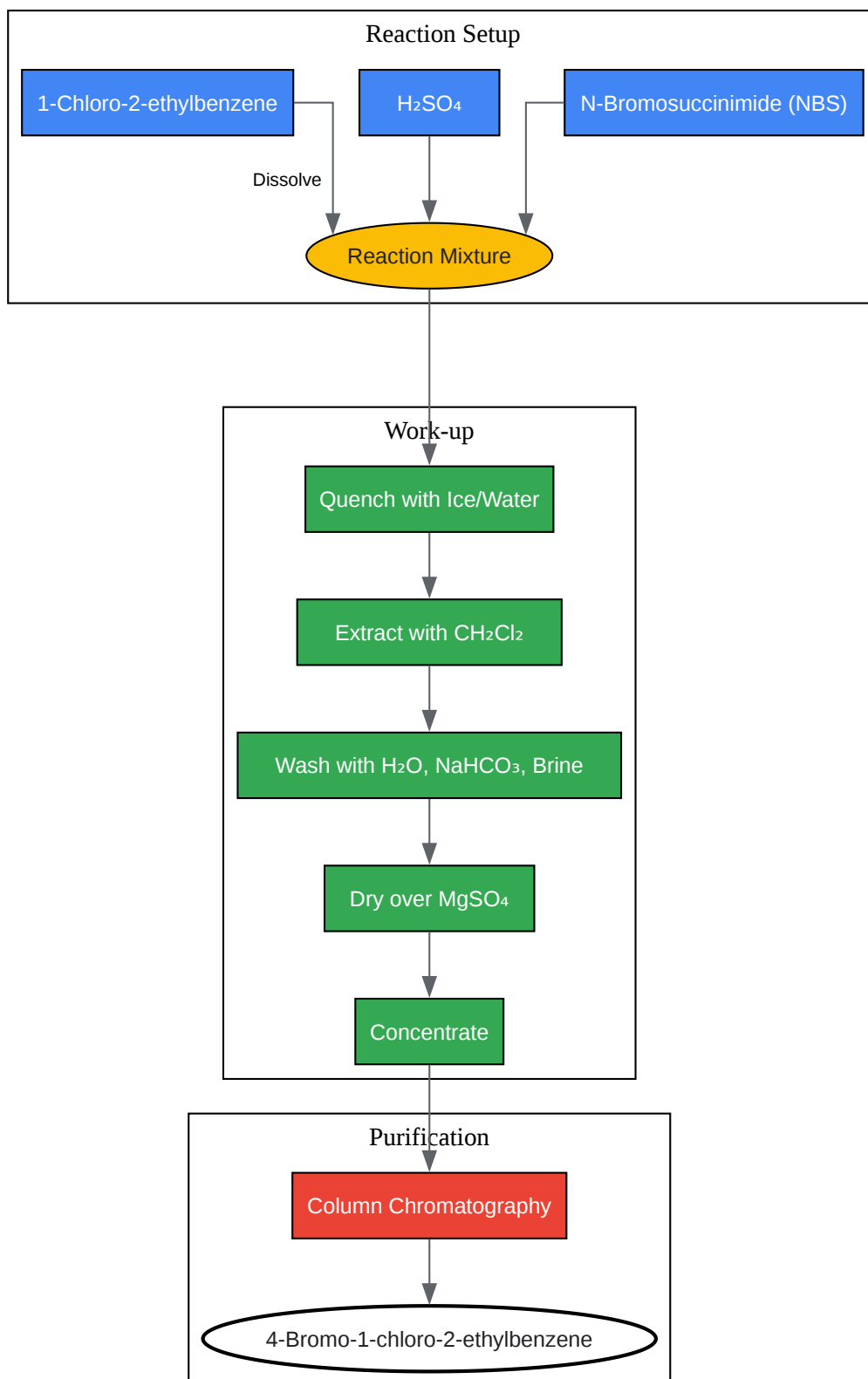
Procedure:

- Reaction Setup: In a fume hood, a dry 250 mL round-bottom flask equipped with a magnetic stir bar is charged with 1-chloro-2-ethylbenzene (1 equivalent).

- **Acid Addition:** To the stirred starting material, add concentrated sulfuric acid (approximately 4-5 mL per gram of 1-chloro-2-ethylbenzene) dropwise. An ice bath can be used to maintain the temperature below 20°C.
- **Addition of Brominating Agent:** Once the 1-chloro-2-ethylbenzene has fully dissolved, add N-Bromosuccinimide (1.05 equivalents) portion-wise over 30 minutes, ensuring the temperature does not exceed 25°C.
- **Reaction:** Allow the reaction mixture to stir at room temperature for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, the reaction mixture is carefully poured into a beaker containing crushed ice and water.
- **Extraction:** The aqueous mixture is transferred to a separatory funnel and extracted three times with dichloromethane.
- **Washing:** The combined organic layers are washed sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford pure **4-Bromo-1-chloro-2-ethylbenzene**.

Mandatory Visualization

The following diagram illustrates the synthetic workflow for the preparation of **4-Bromo-1-chloro-2-ethylbenzene**.



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Caption: Synthetic workflow for **4-Bromo-1-chloro-2-ethylbenzene**.

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